

# Unveiling the Molecular Landscape of Carvedilol Phosphate and Its Impurities: A Technical Guide

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## Compound of Interest

Compound Name: Carvedilol Phosphate

Cat. No.: B1246202

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## For Immediate Release

This in-depth technical guide provides a comprehensive overview of the molecular formula and weight of **Carvedilol Phosphate** and its associated impurities. Designed for researchers, scientists, and drug development professionals, this document offers critical data, detailed experimental protocols, and visual representations of key molecular interactions to support advanced research and quality control in the pharmaceutical industry.

Carvedilol, a non-selective beta-adrenergic blocker with alpha-1 adrenergic blocking activity, is widely used in the treatment of cardiovascular diseases. The phosphate salt of Carvedilol is often utilized in pharmaceutical formulations. A thorough understanding of its molecular characteristics and the profile of its potential impurities is paramount for ensuring drug safety and efficacy.

## Molecular Data at a Glance

The following table summarizes the molecular formula and weight of **Carvedilol Phosphate** and its principal impurities, providing a clear and comparative reference for analytical and developmental purposes.

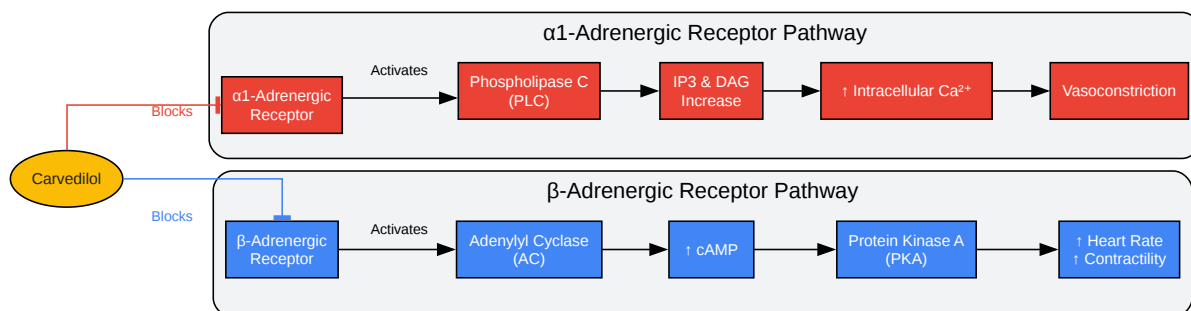


Compound Name	Molecular Formula	Molecular Weight ( g/mol )
Carvedilol	C <sub>24</sub> H <sub>26</sub> N <sub>2</sub> O <sub>4</sub>	406.47[1][2][3]
Carvedilol Phosphate	C <sub>24</sub> H <sub>31</sub> N <sub>2</sub> O <sub>9</sub> P	522.49[4][5]
Carvedilol Phosphate Hemihydrate	C <sub>24</sub> H <sub>26</sub> N <sub>2</sub> O <sub>4</sub> · H <sub>3</sub> PO <sub>4</sub> · ½ H <sub>2</sub> O	513.5[6][7]
Carvedilol Impurity C (N-Benzyl Carvedilol)	C <sub>31</sub> H <sub>32</sub> N <sub>2</sub> O <sub>4</sub>	496.60[1][8][9]
Carvedilol Impurity D	C <sub>39</sub> H <sub>39</sub> N <sub>3</sub> O <sub>6</sub>	645.74[1]
Carvedilol EP Impurity E (HCl salt)	C <sub>9</sub> H <sub>13</sub> NO <sub>2</sub> · HCl	203.67[2]
Carvedilol Biscarbazole Impurity	C <sub>27</sub> H <sub>22</sub> N <sub>2</sub> O <sub>3</sub>	422.48[1]
Carvedilol Related Compound F	C <sub>24</sub> H <sub>30</sub> N <sub>2</sub> O <sub>4</sub>	410.51[2]
1-Amino-3-(9H-carbazol-4-yloxy)-2-propanol	C <sub>15</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub>	256.3
Carvedilol Impurity 6	C <sub>33</sub> H <sub>36</sub> N <sub>2</sub> O <sub>6</sub>	556.7[10]

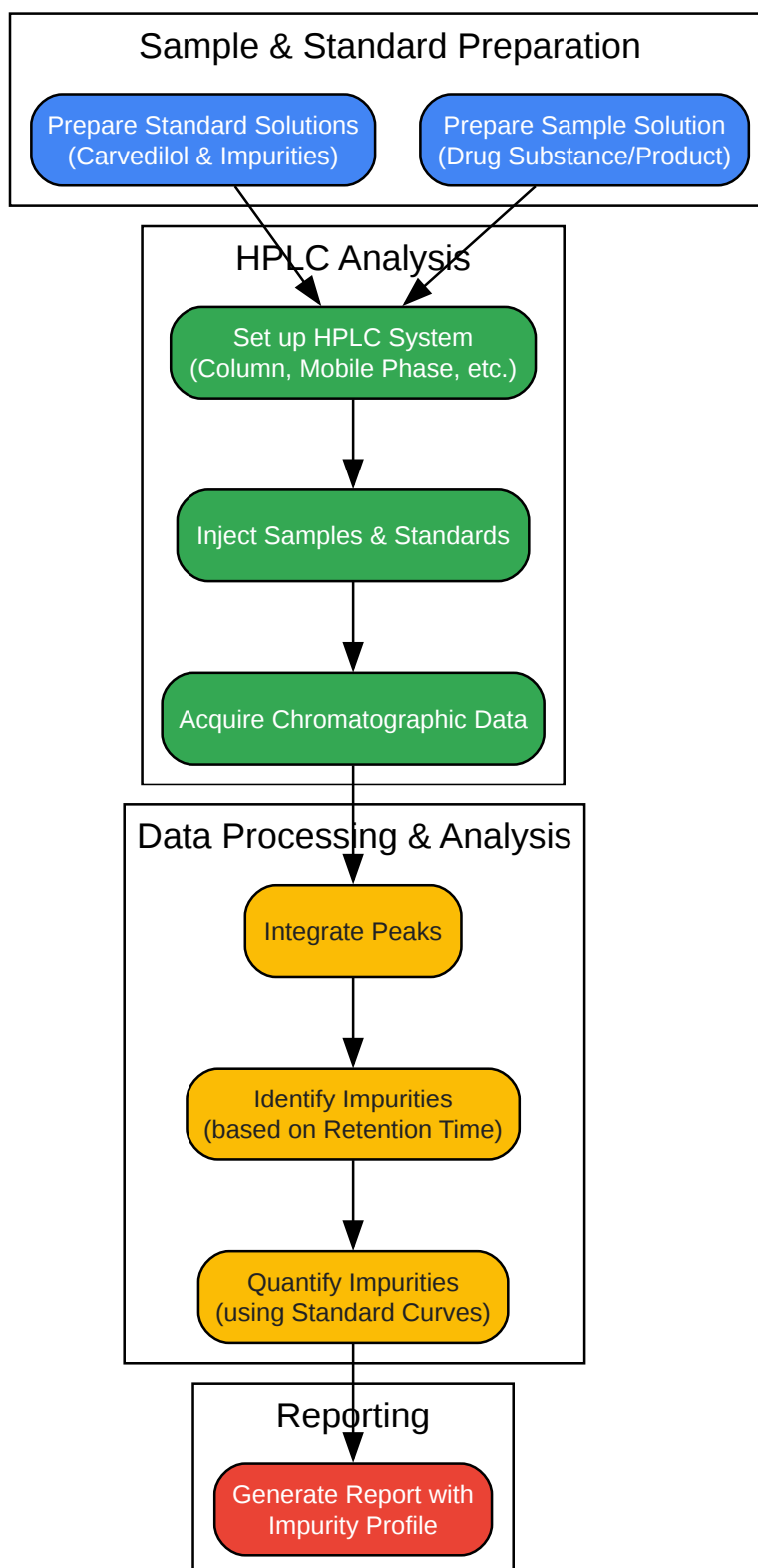
## Visualizing Carvedilol's Mechanism of Action

To elucidate the pharmacological activity of Carvedilol, the following diagram illustrates its dual inhibitory effect on adrenergic signaling pathways. This visualization provides a clear conceptual framework for understanding its therapeutic effects at the molecular level.









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